

# 4-Cyclohexylbenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 4-Cyclohexylbenzoic acid

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An In-depth Technical Guide to **4-Cyclohexylbenzoic Acid**: Properties, Synthesis, and Applications

## Abstract

This technical guide provides a comprehensive analysis of **4-Cyclohexylbenzoic acid** (4-CHBA), a versatile aromatic carboxylic acid. We delve into its fundamental molecular and physicochemical properties, outline robust synthetic and purification protocols, and explore its significant applications across various scientific and industrial domains. This document is intended for researchers, chemists, and drug development professionals, offering field-proven insights from the perspective of a Senior Application Scientist. The methodologies described herein are designed to be self-validating, supported by authoritative references to ensure scientific integrity and reproducibility.

## Introduction

**4-Cyclohexylbenzoic acid**, also known as p-cyclohexylbenzoic acid, is a bifunctional organic molecule characterized by a benzoic acid moiety substituted with a cyclohexyl group at the para (4) position. This unique structure, combining a rigid aromatic ring with a flexible aliphatic ring, imparts distinctive properties that make it a valuable intermediate and building block. Its applications are diverse, ranging from the synthesis of advanced materials like liquid crystals to its use as a structural scaffold in the development of novel therapeutic agents.<sup>[1][2][3]</sup> The presence of the carboxylic acid group provides a reactive handle for a multitude of chemical transformations, while the cyclohexyl group influences the molecule's steric profile, solubility,

and intermolecular interactions. This guide will elucidate the core scientific principles and practical methodologies associated with **4-Cyclohexylbenzoic acid**.

## Molecular and Physicochemical Properties

A thorough understanding of a compound's properties is the foundation of its effective application. The data presented below have been consolidated from authoritative chemical databases and supplier specifications.

### Core Molecular Identifiers

The fundamental identifiers for **4-Cyclohexylbenzoic acid** are summarized in the table below, providing a quick reference for its chemical identity.

Identifier	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	204.26 g/mol	<a href="#">[7]</a> <a href="#">[5]</a>
IUPAC Name	4-cyclohexylbenzoic acid	
CAS Number	20029-52-1	<a href="#">[7]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Synonyms	p-Cyclohexylbenzoic acid, Benzoic acid, 4-cyclohexyl-	<a href="#">[7]</a>

### Physicochemical Data

The physical properties of **4-Cyclohexylbenzoic acid** dictate its behavior in various systems, influencing reaction conditions, purification methods, and final application performance.

Property	Value	Reference
Appearance	White to off-white powder or crystalline solid	[8]
Melting Point	196 - 201 °C	[8]
Boiling Point	351.1 ± 21.0 °C (Predicted)	[8]
pKa	4.35 ± 0.10 (Predicted)	[8]
Storage Temperature	Room Temperature, sealed in a dry environment	[8][9]

## Spectroscopic Profile

Spectroscopic analysis is critical for confirming the identity and purity of **4-Cyclohexylbenzoic acid**.

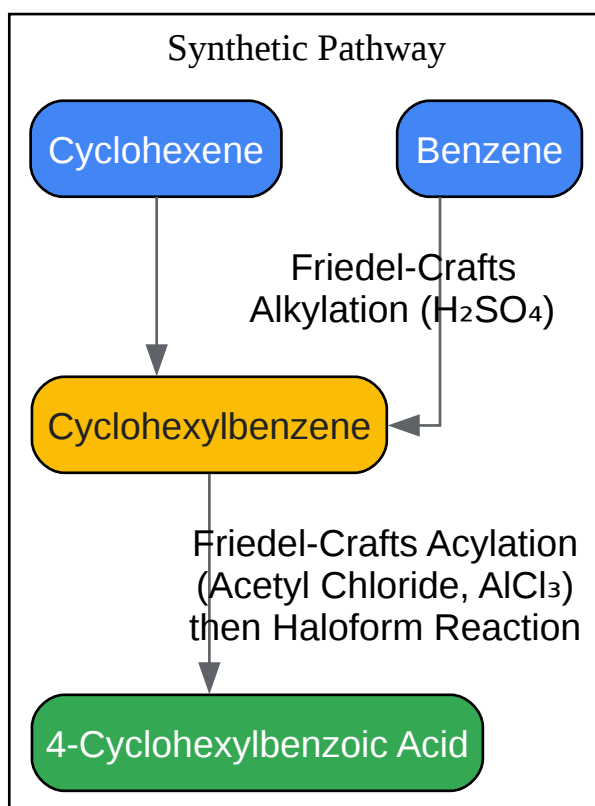
- <sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons (typically two doublets in the 7-8 ppm region), the carboxylic acid proton (a broad singlet, often >10 ppm), and a series of multiplets for the aliphatic protons of the cyclohexyl ring (typically in the 1-3 ppm range).[10]
- Infrared (IR) Spectroscopy:** The IR spectrum provides functional group information. Key characteristic peaks include a broad O-H stretch from the carboxylic acid dimer (around 2500-3300 cm<sup>-1</sup>), a sharp C=O stretch (around 1680-1710 cm<sup>-1</sup>), and C-H stretches for both aromatic and aliphatic components.[11][12]
- Mass Spectrometry (MS):** Under electron ionization (EI), the mass spectrum will show a molecular ion peak (M<sup>+</sup>) at m/z 204, corresponding to its molecular weight.[11] Fragmentation patterns can provide further structural confirmation.

## Synthesis and Purification

The synthesis of **4-Cyclohexylbenzoic acid** can be approached through several established organic chemistry transformations. A common and industrially plausible route involves the Friedel-Crafts reaction followed by oxidation.

## Retrosynthetic Analysis and Proposed Pathway

A logical retrosynthetic approach disconnects the molecule at the aryl-cyclohexyl bond, suggesting a Friedel-Crafts type reaction between a benzene derivative and a cyclohexyl source. A forward synthesis based on this is outlined below.



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Caption: A plausible two-step synthesis of **4-Cyclohexylbenzoic acid**.

## Detailed Experimental Protocol: Synthesis via Friedel-Crafts Acylation

This protocol describes a reliable method starting from commercially available cyclohexylbenzene. The causality for this choice rests on the high selectivity of the para-acylation due to the ortho,para-directing nature and steric bulk of the cyclohexyl group, followed by a robust oxidation.

## Materials:

- Cyclohexylbenzene
- Acetyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane (DCM)
- Hydrochloric acid (HCl), concentrated
- Sodium hypochlorite solution (bleach)
- Sodium hydroxide (NaOH)
- Sodium sulfite
- Diethyl ether

## Step-by-Step Methodology:

- Friedel-Crafts Acylation:
  - To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add anhydrous  $\text{AlCl}_3$  (1.2 eq) and dry DCM.
  - Cool the suspension to 0 °C in an ice bath.
  - Slowly add acetyl chloride (1.1 eq) to the suspension.
  - Add cyclohexylbenzene (1.0 eq) dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0 °C.
  - After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours. The reaction progress should be monitored by TLC.
  - Causality: The Lewis acid  $\text{AlCl}_3$  activates the acetyl chloride, generating a potent electrophile (the acylium ion) necessary for aromatic substitution. Running the reaction at

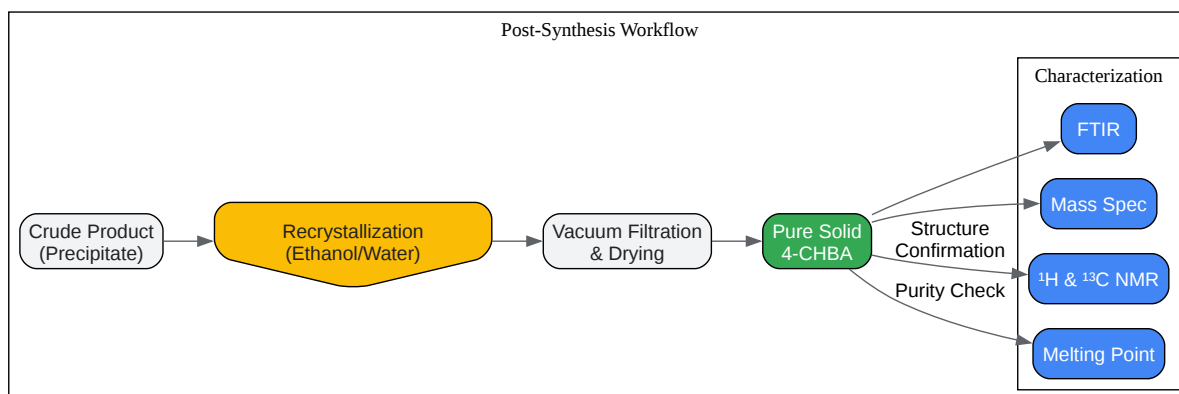
0 °C controls the initial exotherm and minimizes side reactions.

- Work-up and Isolation of Ketone Intermediate:
  - Slowly and carefully pour the reaction mixture over crushed ice containing concentrated HCl. This step quenches the reaction and hydrolyzes the aluminum complexes.
  - Separate the organic layer. Extract the aqueous layer twice with DCM.
  - Combine the organic layers, wash with saturated sodium bicarbonate solution, then brine. Dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 4-cyclohexylacetophenone.
- Haloform Reaction (Oxidation):
  - Dissolve the crude 4-cyclohexylacetophenone in a suitable solvent like 1,4-dioxane.
  - Add a solution of sodium hydroxide (4 eq) in water.
  - While stirring vigorously, slowly add commercial bleach (sodium hypochlorite solution) at a temperature maintained below 35 °C.
  - Causality: The haloform reaction is a reliable method for converting methyl ketones to carboxylic acids. The basic conditions facilitate the formation of a trihalo-intermediate, which is then cleaved to form the carboxylate salt and a haloform (chloroform in this case).
  - After stirring for 2-3 hours, destroy any excess hypochlorite by adding a small amount of sodium sulfite.
- Final Work-up and Purification:
  - Remove the organic solvent (dioxane) under reduced pressure.
  - Wash the remaining aqueous solution with diethyl ether to remove any non-acidic impurities.
  - Cool the aqueous layer in an ice bath and acidify to pH < 2 with concentrated HCl. The product, **4-Cyclohexylbenzoic acid**, will precipitate as a white solid.

- Collect the solid by vacuum filtration, wash with cold water, and dry.
- Recrystallization from ethanol/water can be performed for further purification.

## Purification and Characterization Workflow

A self-validating workflow ensures the final product meets the required purity standards for subsequent applications.



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Caption: Standard workflow for purification and characterization.

## Key Applications

The unique molecular architecture of **4-Cyclohexylbenzoic acid** makes it a valuable component in several fields.

## Liquid Crystal Synthesis

Derivatives of **4-Cyclohexylbenzoic acid** are widely used in the synthesis of liquid crystals (LCs). The rigid benzoic acid core combined with the flexible cyclohexyl tail contributes to the formation of the mesophases essential for LC displays. Esterification of the carboxylic acid group with various phenolic alcohols yields molecules with the specific aspect ratios and dipole moments required for nematic phases used in display technologies.[1]

## Drug Discovery and Development

In medicinal chemistry, the cyclohexyl-aryl motif is a recognized scaffold for engaging with biological targets.

- **Scaffold for Enzyme Inhibitors:** Benzoic acid derivatives are versatile pharmaceutical components used for their antimicrobial and antifungal properties.[13] The cyclohexyl group can provide a lipophilic anchor to fit into hydrophobic pockets of enzymes. A notable example is the development of cyclohexyl acid-based inhibitors for Endoplasmic Reticulum Aminopeptidase 1 (ERAP1), a target for autoimmune diseases and cancer immunotherapy. [3] In these inhibitors, the cyclohexyl group and the acid moiety are critical for binding to an allosteric regulatory site.[3]
- **Fragment-Based Drug Design:** 4-CHBA can be used as a fragment in screening campaigns. Its defined vector for chemical elaboration (the carboxylic acid) and its physicochemical properties make it an attractive starting point for building more complex and potent drug candidates.

## Industrial Chemical Intermediate

Beyond specialized applications, **4-Cyclohexylbenzoic acid** serves as an intermediate in various industrial processes, including the production of performance polymers, corrosion inhibitors, and specialty chemicals for the oil and gas sector.[2]

## Safety, Handling, and Storage

Adherence to safety protocols is paramount when handling any chemical reagent. **4-Cyclohexylbenzoic acid** possesses specific hazards that require appropriate precautions.

## GHS Hazard Summary



Hazard Class	GHS Statement	Pictogram	Reference
Skin Corrosion/Irritation	H315: Causes skin irritation	Exclamation Mark	[7][14]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Exclamation Mark	[7][14]
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Exclamation Mark	[7][15]

## Safe Handling and Storage Protocol

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[15][16]
- Engineering Controls: Handle the solid material in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[15]
- Handling: Avoid contact with skin, eyes, and clothing.[14] Do not breathe dust. Wash hands thoroughly after handling.[15]
- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[15]
  - Skin: Take off contaminated clothing and wash the affected area with soap and water.[15]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[15]
  - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice.[17]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][15]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[15]

## Conclusion

**4-Cyclohexylbenzoic acid** is a chemical compound of significant utility, bridging the gap between bulk chemical synthesis and high-value applications in materials science and pharmacology. Its straightforward synthesis, combined with its valuable structural motifs, ensures its continued relevance. This guide has provided a technical framework for its properties, synthesis, and safe handling, grounded in established scientific principles and authoritative data, to support and facilitate its use in research and development.

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